

Application Notes and Protocols for Immunoprecipitation of Adenovirus E3/19K Protein

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Compound of Interest

Compound Name: A3N19

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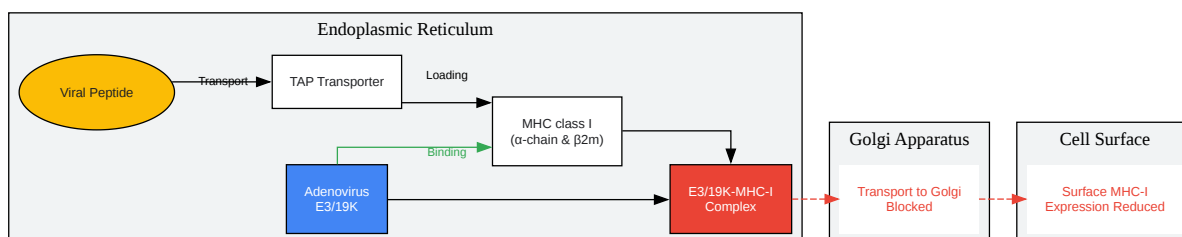
Introduction

The Adenovirus E3/19K protein is a type I transmembrane glycoprotein encoded by the early region 3 (E3) of the adenovirus genome. A key function of E3/19K is to downregulate the cell surface expression of Major Histocompatibility Complex class I (MHC-I) molecules.^{[1][2]} This immune evasion mechanism is achieved by the E3/19K protein binding to newly synthesized MHC-I molecules in the endoplasmic reticulum (ER), thereby preventing their transport to the cell surface.^{[1][2]} This retention in the ER effectively shields the virus-infected cells from recognition and subsequent lysis by cytotoxic T lymphocytes (CTLs). Given its critical role in viral persistence, the E3/19K protein is a significant target for research and potential therapeutic intervention.

Immunoprecipitation (IP) is a powerful technique to isolate and study the E3/19K protein and its interactions with host cell proteins, particularly MHC-I molecules. This document provides detailed application notes and protocols for the successful immunoprecipitation of the Adenovirus E3/19K protein.

Signaling Pathway and Experimental Workflow Adenovirus E3/19K-Mediated MHC-I Downregulation

The E3/19K protein interacts with the $\alpha 1$ and $\alpha 2$ domains of MHC class I heavy chains within the endoplasmic reticulum. This interaction, facilitated by the luminal domain of E3/19K, prevents the proper folding and subsequent transport of the MHC-I complex to the Golgi apparatus and ultimately the cell surface. The E3/19K protein itself is retained in the ER through a retrieval signal in its cytoplasmic tail.

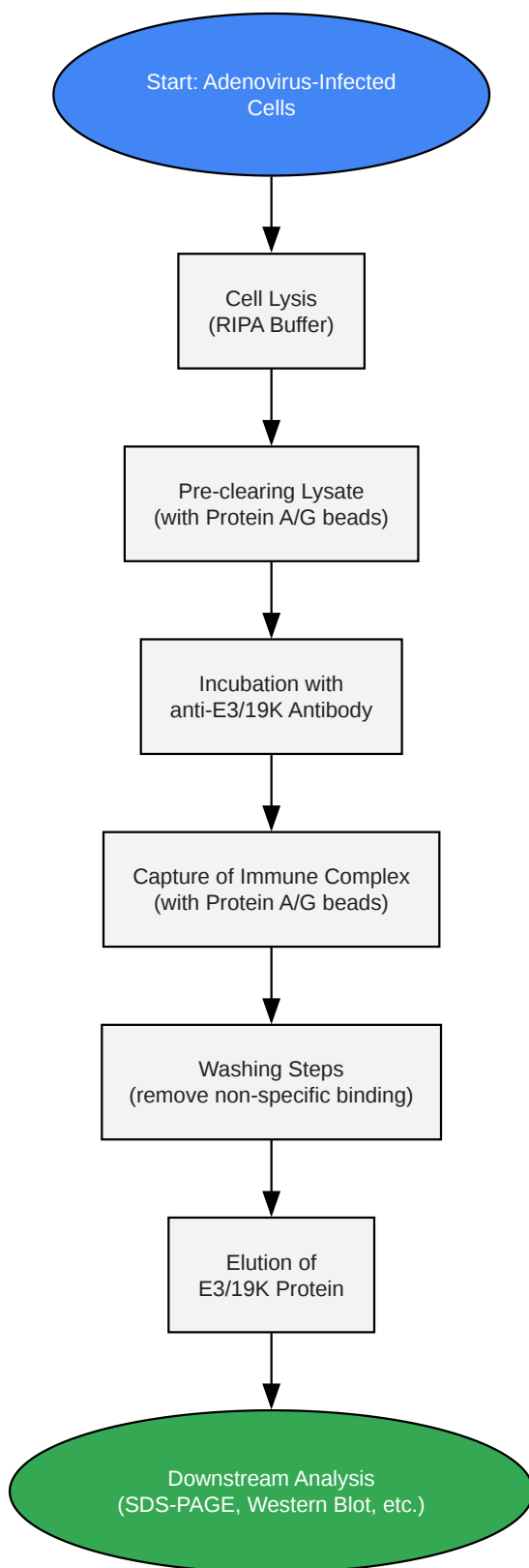


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Caption: E3/19K and MHC-I Interaction Pathway.

General Immunoprecipitation Workflow

The following diagram outlines the key steps involved in the immunoprecipitation of the E3/19K protein.



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References

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- 2. Adenovirus E3-19K Proteins of Different Serotypes and Subgroups Have Similar, Yet Distinct, Immunomodulatory Functions toward Major Histocompatibility Class I Molecules - PMC [pmc.ncbi.nlm.nih.gov]
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